

Ethylenediammonium Perchlorate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: *Ethane-1,2-diamine; bis(perchloric acid)*

Cat. No.: *B174281*

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Abstract

Ethylenediammonium perchlorate (EDDP), also known as ethylene diamine diperchlorate, is an energetic ionic salt with the chemical formula $C_2H_{10}Cl_2N_2O_8$. This document provides a detailed overview of its physicochemical properties, including its synthesis, molecular structure, spectroscopic characteristics, thermal behavior, and solubility. This guide is intended to serve as a comprehensive resource for professionals in research and development who may encounter or have an interest in this compound. All quantitative data is presented in structured tables, and detailed experimental methodologies are provided.

Chemical and Physical Properties

Ethylenediammonium perchlorate is a white crystalline solid. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	$\text{C}_2\text{H}_{10}\text{Cl}_2\text{N}_2\text{O}_8$
Molecular Weight	261.01 g/mol [1]
IUPAC Name	2-azaniumylethylazanium diperchlorate[1]
CAS Number	15718-71-5[1][2]
Appearance	White crystalline solid

Synthesis

A precise, peer-reviewed synthesis protocol specifically for ethylenediammonium perchlorate is not readily available in the surveyed literature. However, based on the synthesis of analogous amine perchlorates and related energetic materials, a probable synthetic route involves the neutralization reaction between ethylenediamine and perchloric acid.[3][4]

Experimental Protocol: Synthesis of Ethylenediammonium Perchlorate

Materials:

- Ethylenediamine ($\text{C}_2\text{H}_8\text{N}_2$)
- Perchloric acid (HClO_4), 70% aqueous solution
- Distilled water
- Ethanol
- Ice bath
- Magnetic stirrer and stir bar
- Beaker and Erlenmeyer flask
- Büchner funnel and filter paper

- Vacuum flask

Procedure:

- In a beaker, dissolve a known molar amount of ethylenediamine in distilled water. The beaker should be placed in an ice bath to manage the exothermic nature of the subsequent reaction.
- Slowly, and with continuous stirring, add a stoichiometric amount (2 molar equivalents) of 70% perchloric acid dropwise to the ethylenediamine solution. Maintain the temperature of the reaction mixture below 20°C.
- After the addition of perchloric acid is complete, continue stirring the solution for an additional 30 minutes in the ice bath.
- The white crystalline product, ethylenediammonium perchlorate, will precipitate out of the solution.
- Isolate the precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected crystals with cold ethanol to remove any unreacted starting materials and impurities.
- Dry the purified crystals in a vacuum desiccator at room temperature.

Safety Precautions: Perchloric acid is a strong oxidizing agent and can be explosive, especially when heated or in contact with organic materials. Ethylenediamine is corrosive and a respiratory irritant. All manipulations should be carried out in a well-ventilated fume hood with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.

Molecular and Crystal Structure

While a definitive single-crystal X-ray diffraction study for ethylenediammonium perchlorate was not identified in the surveyed literature, its molecular structure can be inferred from its constituent ions: the ethylenediammonium cation ($[\text{H}_3\text{N}(\text{CH}_2)_2\text{NH}_3]^{2+}$) and two perchlorate anions (ClO_4^-).

The ethylenediammonium cation possesses a linear C-C-N-N backbone. The crystal structure is expected to be a salt-like arrangement of these ions, stabilized by electrostatic interactions

and hydrogen bonding between the ammonium groups of the cation and the oxygen atoms of the perchlorate anions.

Spectroscopic Properties

Infrared (IR) and Raman Spectroscopy

The vibrational spectra of ethylenediammonium perchlorate are predicted to be a superposition of the characteristic bands of the ethylenediammonium cation and the perchlorate anion.

- **Perchlorate Anion (ClO_4^-):** The perchlorate ion, with its tetrahedral symmetry, exhibits characteristic vibrational modes. A strong, broad absorption band around $1050\text{--}1100\text{ cm}^{-1}$ in the infrared spectrum is characteristic of the asymmetric Cl-O stretching mode.^[5] A weaker, symmetric stretching mode is expected in the Raman spectrum.
- **Ethylenediammonium Cation ($[\text{H}_3\text{N}(\text{CH}_2)_2\text{NH}_3]^{2+}$):** This cation will display characteristic N-H stretching vibrations in the region of $3100\text{--}3300\text{ cm}^{-1}$, C-H stretching vibrations around $2800\text{--}3000\text{ cm}^{-1}$, and various bending and rocking modes at lower wavenumbers.

Experimental Protocol: Spectroscopic Analysis

Instrumentation:

- Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Raman Spectrometer.

Procedure:

- FTIR Spectroscopy:
 - Obtain a background spectrum of the clean ATR crystal.
 - Place a small amount of the dried ethylenediammonium perchlorate crystals onto the ATR crystal.
 - Record the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$.

- Raman Spectroscopy:
 - Place a small amount of the sample into a capillary tube or onto a microscope slide.
 - Acquire the Raman spectrum using an appropriate laser excitation wavelength, ensuring that the laser power is low enough to avoid thermal decomposition of the sample.

Thermal Properties and Decomposition

The thermal decomposition of ethylenediammonium perchlorate has been studied using thermogravimetric analysis (TGA) and differential thermal analysis (DTA).^[6]

The decomposition occurs in two distinct temperature regions. The low-temperature decomposition begins below 250°C and results in a weight loss of approximately 35-40%.^[6] The proposed reason for this cessation of decomposition at a partial weight loss is the potential adsorption of excess ethylenediamine on the crystal surface.^[6]

The overall activation energy for the thermal decomposition has been calculated to be 54 kcal/mol.^[6] Mass spectrometric analysis of the gaseous products has identified them as carbon dioxide (CO₂), water (H₂O), hydrogen chloride (HCl), and nitrogen (N₂).^[6]

The proposed stoichiometry for the complete thermal decomposition is: $[(-\text{CH}_2\text{NH}_3\text{ClO}_4)_2] \rightarrow 2\text{CO}_2 + 2\text{HCl} + \text{N}_2 + 3\text{H}_2\text{O}$ ^[6]

Thermal Property	Value
Decomposition Onset (low temp)	< 250°C ^[6]
Activation Energy	54 kcal/mol ^[6]

Experimental Protocol: Thermal Analysis

Instrumentation:

- Thermogravimetric Analyzer (TGA)
- Differential Scanning Calorimeter (DSC)

Procedure:

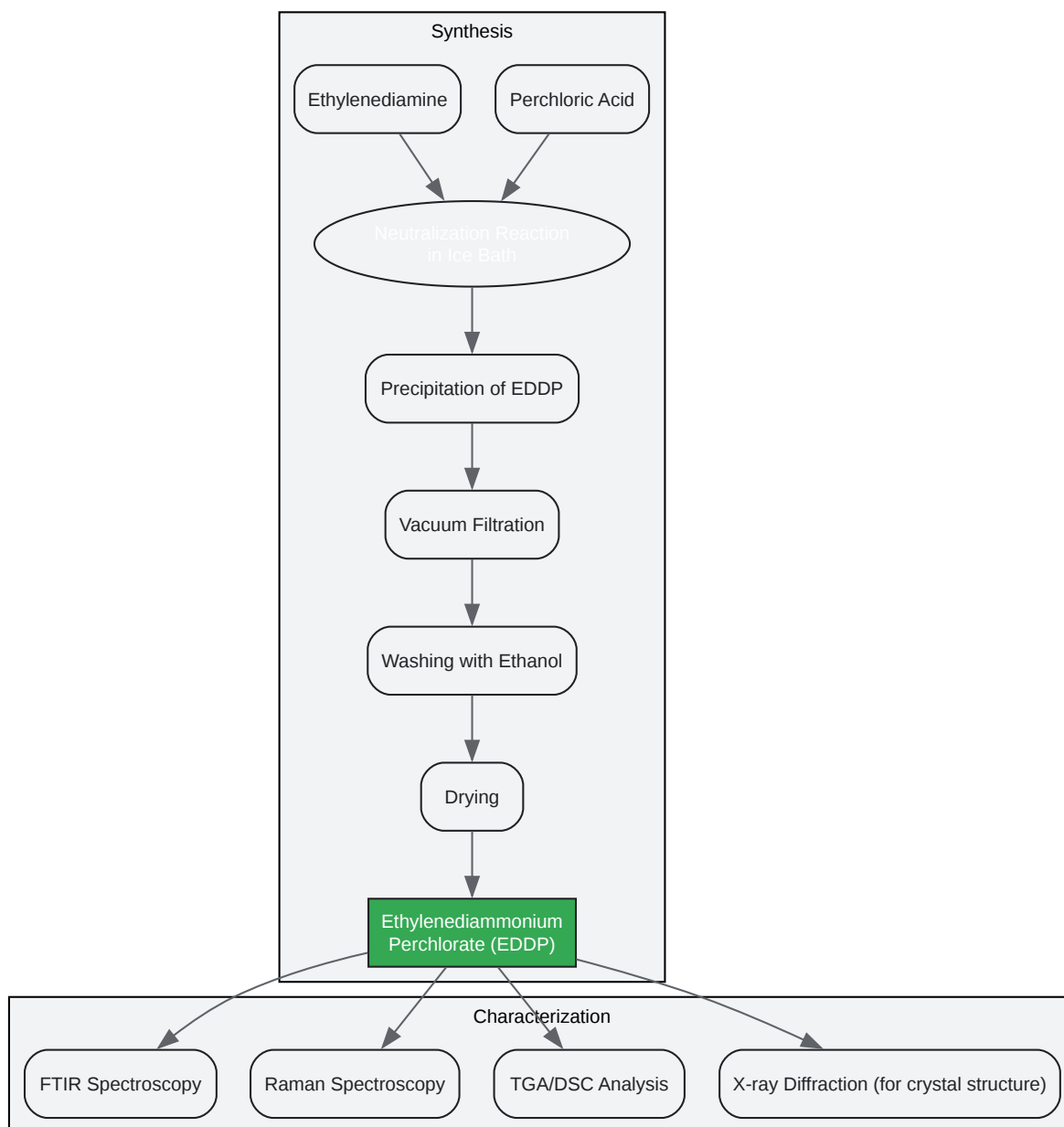
- Place a small, accurately weighed sample (typically 1-5 mg) of ethylenediammonium perchlorate into an appropriate TGA/DSC pan (e.g., aluminum or ceramic).
- Place the sample pan into the instrument.
- Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10°C/min).
- Record the mass loss (TGA) and heat flow (DSC) as a function of temperature.

Solubility

Specific quantitative solubility data for ethylenediammonium perchlorate in various solvents is not readily available. However, based on the general properties of perchlorate salts, it is expected to be soluble in water. The solubility of related compounds, such as bis(ethylenediamine)copper(II) perchlorate, is described as "quite soluble in water".^[7]

Logical Relationships and Workflows

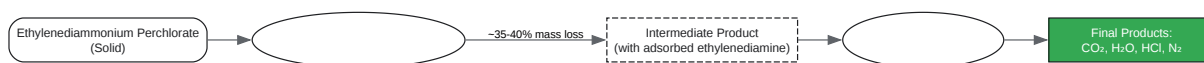
Synthesis and Characterization Workflow



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Caption: Workflow for the synthesis and subsequent characterization of ethylenediammonium perchlorate.

Thermal Decomposition Pathway



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Caption: The two-stage thermal decomposition pathway of ethylenediammonium perchlorate.

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References

- 1. Ethylene diamine diperchlorate | C₂H₁₀Cl₂N₂O₈ | CID 27464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Ethanediamine diperchlorate | CAS#:15718-71-5 | Chemsrce [chemsrc.com]
- 3. tetrazolelover.at.ua [tetrazolelover.at.ua]
- 4. Ethylene diamine diperchlorate | Benchchem [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. researchwithrutgers.com [researchwithrutgers.com]
- 7. Bis(ethylenediamine)copper(II) perchlorate - Sciencemadness Wiki [sciencemadness.org]
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